

Part 1: The Chemical Identity & Structural Significance

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Compound of Interest

Compound Name: *6-Fluoro-1,4-oxazepane*
hydrochloride

Cat. No.: *B13511230*

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The 1,4-oxazepane ring (also known as homomorpholine) is a seven-membered saturated heterocycle containing one oxygen and one nitrogen atom in a 1,4-relationship. Unlike its six-membered analog (morpholine) or its di-nitrogen counterpart (1,4-diazepane), the 1,4-oxazepane occupies a unique "Goldilocks zone" in medicinal chemistry:

- **Conformational Flexibility:** It possesses greater flexibility than morpholine, allowing it to adopt multiple twist-chair and twist-boat conformations. This enables "induced fit" binding in protein pockets that rigid scaffolds cannot access.
- **Lipophilicity Modulation:** The ether oxygen lowers the logP compared to cycloheptane or azepane, improving water solubility, while the 7-membered ring increases lipophilicity relative to morpholine.
- **Bioisosterism:** It serves as a superior bioisostere for piperidines and morpholines when a slightly larger hydrodynamic volume is required to fill a hydrophobic pocket.

Core Structure:

- Formula:

- Molecular Weight: 101.15 g/mol
- Key Feature: The 1,4-heteroatom placement disrupts the symmetry seen in 1,4-diazepane, creating distinct "proximal" and "distal" functionalization vectors relative to the nitrogen.

Part 2: Historical Evolution – From Tricyclics to Precision Monocycles

The history of 1,4-oxazepanes is a narrative of deconstruction. It began with complex, fused tricyclic systems used in psychiatry and evolved into stripped-down, monocyclic scaffolds for precision oncology and immunology.

Phase 1: The Tricyclic Era (1960s - 1980s)

The discovery of the 1,4-oxazepane core was serendipitous, emerging from the search for antipsychotics.

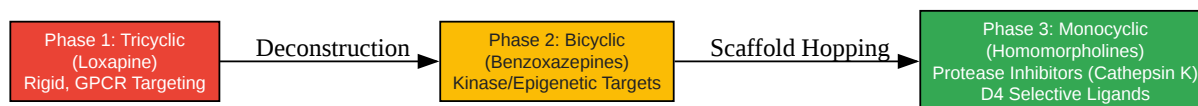
- Key Drug: Loxapine (and its metabolite Amoxapine).^{[1][2]}
- Class: Dibenzoxazepines.^{[2][3][4]}
- Mechanism: Non-selective dopamine D2/Serotonin 5-HT_{2A} antagonism.
- Structural Insight: The 1,4-oxazepane ring is fused to two benzene rings, forcing it into a rigid, butterfly-like shape. This rigidity was essential for GPCR binding but limited the scaffold's versatility for other targets.

Phase 2: The Monocyclic Renaissance (2000s - Present)

As high-throughput screening (HTS) demanded novel IP-free scaffolds, chemists "de-fused" the benzene rings.

- Driver: The need for selective Dopamine D4 ligands and Cathepsin inhibitors.
- Breakthrough: The realization that the monocyclic 1,4-oxazepane could act as a flexible peptidomimetic, mimicking the

-turn of proteins without the metabolic instability of peptides.



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Figure 1: The structural evolution of 1,4-oxazepane derivatives from rigid antipsychotics to flexible protease inhibitors.

Part 3: Synthetic Methodologies

Constructing the 7-membered ring is kinetically disfavored compared to 5- or 6-membered rings due to entropic factors and transannular strain. The following protocols represent the industry standards for overcoming these barriers.

Protocol A: The Amino Alcohol Cyclization (Classical)

Best for: Simple, non-chiral 1,4-oxazepanes.

Mechanism: Intramolecular nucleophilic substitution (

) of a leaving group by an alkoxide or amine.

- Precursor: Start with a 1,5-amino alcohol (e.g., 5-aminopentan-1-ol derivative).
- Activation: Convert the alcohol to a leaving group (Tosylate, Mesylate, or Halide).
- Cyclization: Treat with a base (NaH or KOtBu) in a dilute solution (to favor intramolecular vs. intermolecular reaction).
 - Critical Step: High dilution (<0.05 M) is mandatory to prevent polymerization.

Protocol B: The "Click" & Expansion Route (Modern)

Best for: Highly substituted, chiral derivatives.

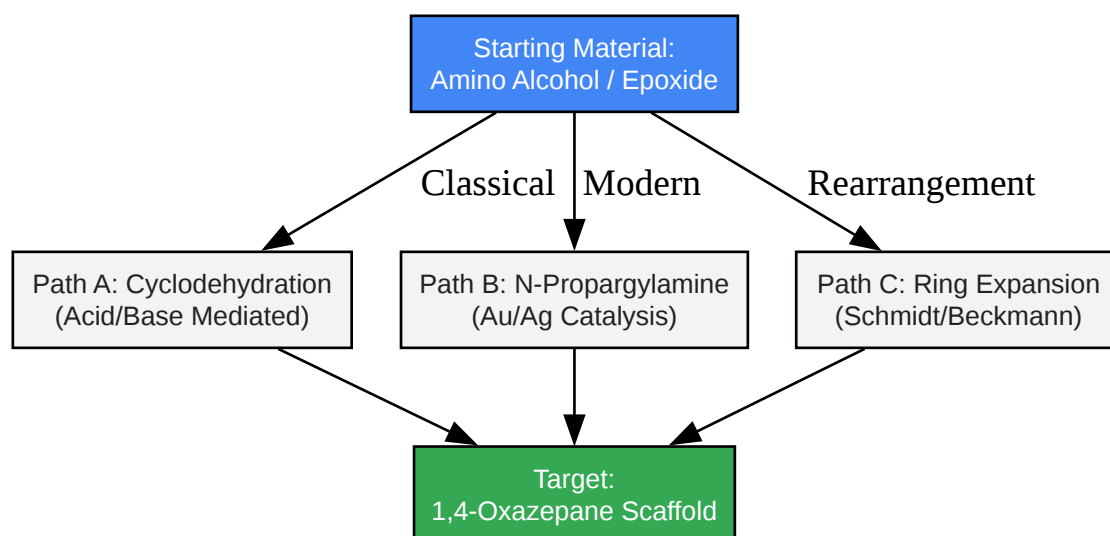
This route uses the "Gold Catalysis" of N-propargylamines, a method developed to access the ring under mild conditions.

Step-by-Step Workflow:

- Substrate: N-propargyl-3-aminopropanol.
- Catalyst: Au(I) or Au(III) salts (e.g.,
).
- Reaction: The alkyne is activated by Gold, triggering an intramolecular hydroalkoxylation (5-exo-dig), followed by a ring expansion to the 7-membered oxazepane.

Protocol C: The Epoxide Ring-Opening (Modular)

Best for: Library generation in drug discovery.



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Figure 2: Primary synthetic strategies for accessing the 1,4-oxazepane core.

Part 4: Medicinal Chemistry & SAR

The 1,4-oxazepane ring is not just a linker; it is a functional pharmacophore.[5]

Dopamine D4 Receptor Selectivity

- Challenge: Differentiating D4 from D2 (to avoid extrapyramidal side effects).
- Solution: Replacing the piperazine ring of clozapine-like drugs with a 1,4-oxazepane.
- SAR Insight: The 7-membered ring pushes the distal aromatic substituent into a specific hydrophobic pocket unique to the D4 receptor, increasing selectivity by >50-fold compared to the morpholine analog.

Cathepsin K Inhibitors (Osteoporosis)

- Target: Cysteine protease involved in bone resorption.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Mechanism: 1,4-oxazepan-2,5-diones serve as conformationally constrained peptidomimetics.
- Key Compound: Odanacatib analogs (Note: Odanacatib itself is a nitrile, but oxazepane analogs were key backup series).
- Logic: The ring constrains the amide bond, mimicking the transition state of the peptide substrate, blocking the active site Cys-25.

Quantitative Data Summary:

Compound Class	Target	Key Modification	Outcome
Dibenzoxazepine	D2 / 5-HT2A	Fused Benzene Rings	High Potency, Low Selectivity (Loxapine)
Monocyclic Oxazepane	Dopamine D4	Ring Expansion (6->7)	High Selectivity, Reduced Side Effects
Oxazepane-2,5-dione	Cathepsin K	Carbonyl Insertion	Peptidomimetic, High Metabolic Stability
Homomorpholine	Sigma Receptors	N-Substitution	Improved BBB Permeability vs Morpholine

Part 5: Detailed Experimental Protocol

Synthesis of 4-Benzyl-1,4-oxazepane (Representative Procedure) Source: Adapted from J. Med. Chem. protocols.

- Reactants: 3-(Benzylamino)propan-1-ol (1.0 eq), 1,2-Dibromoethane (1.2 eq), Potassium Carbonate (, 3.0 eq).
- Solvent: Acetonitrile (MeCN), anhydrous.
- Procedure:
 - Dissolve amino alcohol in MeCN.
 - Add and stir at room temperature for 30 min.
 - Add 1,2-dibromoethane dropwise.
 - Reflux at 80°C for 16 hours.
 - Workup: Filter salts, concentrate filtrate, and purify via column chromatography (EtOAc/Hexane).
- Validation:
 - ¹H NMR (CDCl₃): Look for characteristic multiplets at 1.8-1.9 (C₅-H), 2.7-2.8 (C-N), and 3.6-3.8 (C-O).
 - Mass Spec: M+1 peak at 192.1.

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